

impact of organic load on Wofasteril disinfectant efficacy

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Compound of Interest

Compound Name: Wofasteril

Cat. No.: B1220858

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Wofasteril Disinfectant Technical Support Center

Welcome to the technical support center for **Wofasteril** and peracetic acid (PAA)-based disinfectants. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and questions regarding the use of **Wofasteril**, with a specific focus on the impact of organic load on its disinfectant efficacy.

Frequently Asked Questions (FAQs)

Q1: What is **Wofasteril** and what is its primary mode of action?

A1: **Wofasteril** is a concentrated surface disinfectant with peracetic acid (PAA) as its active ingredient[1]. Peracetic acid is a highly biocidal oxidizer[2]. Its primary mode of action is oxidation; it denatures proteins, disrupts cell wall permeability, and oxidizes sulfhydryl and sulfur bonds in proteins, enzymes, and other metabolites of microorganisms[2][3]. This strong oxidizing potential allows it to inactivate a broad spectrum of microorganisms, including bacteria, fungi, viruses, and spores[1][2].

Q2: What is "organic load" and why does it affect **Wofasteril**'s efficacy?

A2: "Organic load" (or organic soil) refers to the presence of organic matter such as blood, serum, proteins, or other biological material on a surface or in a solution being disinfected[4]. **Wofasteril**'s active ingredient, peracetic acid, is a non-selective oxidant, meaning it reacts with and is consumed by organic matter[5][6]. This reaction reduces the amount of active PAA

available to kill microorganisms, thereby decreasing the disinfectant's efficacy[7]. If the organic load is high enough, it can completely neutralize the disinfectant, leading to failed disinfection cycles[8][9].

Q3: Is **Wofasteril** still effective in the presence of organic matter?

A3: Yes, peracetic acid is known to maintain its efficacy in the presence of organic soil, but higher concentrations or longer contact times are required to compensate for the amount of disinfectant neutralized by the organic load[2]. Standardized testing protocols for disinfectants, such as those from the AOAC and European Norms (EN), require efficacy testing under both "clean" and "dirty" conditions to ensure the product is effective in real-world scenarios[10][11]. For example, while less than 100 ppm of PAA can inactivate bacteria and fungi in under 5 minutes under clean conditions, 200-500 ppm is required in the presence of organic matter[2].

Q4: How do I know if my experiment has a high organic load?

A4: Your experiment likely has a high organic load if the surfaces or liquids to be disinfected contain visible soil, blood, tissue culture media with serum (e.g., Fetal Bovine Serum), or other biological fluids. In regulatory testing, a high organic load is often simulated by adding specific concentrations of proteins like bovine albumin and sheep erythrocytes[11][12]. If you are working in conditions where surfaces are not pre-cleaned, you should assume a high organic load is present and adjust your disinfection protocol accordingly.

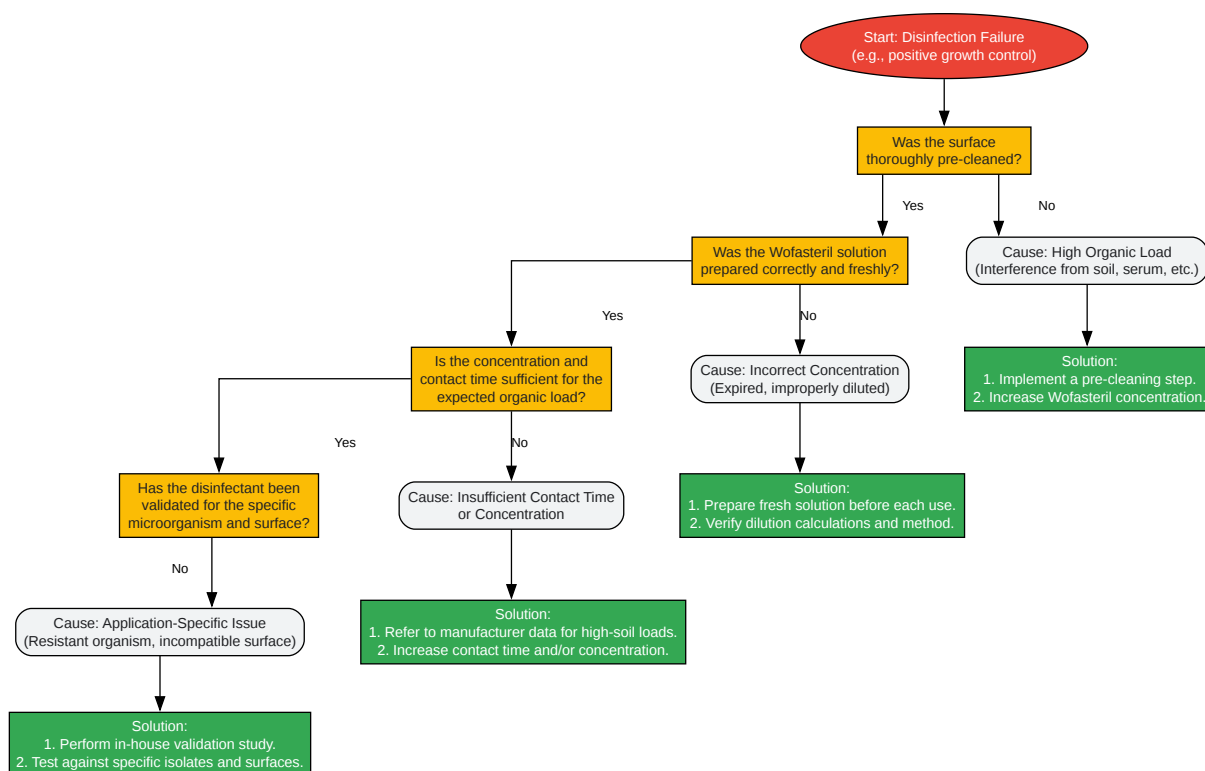
Troubleshooting Guide

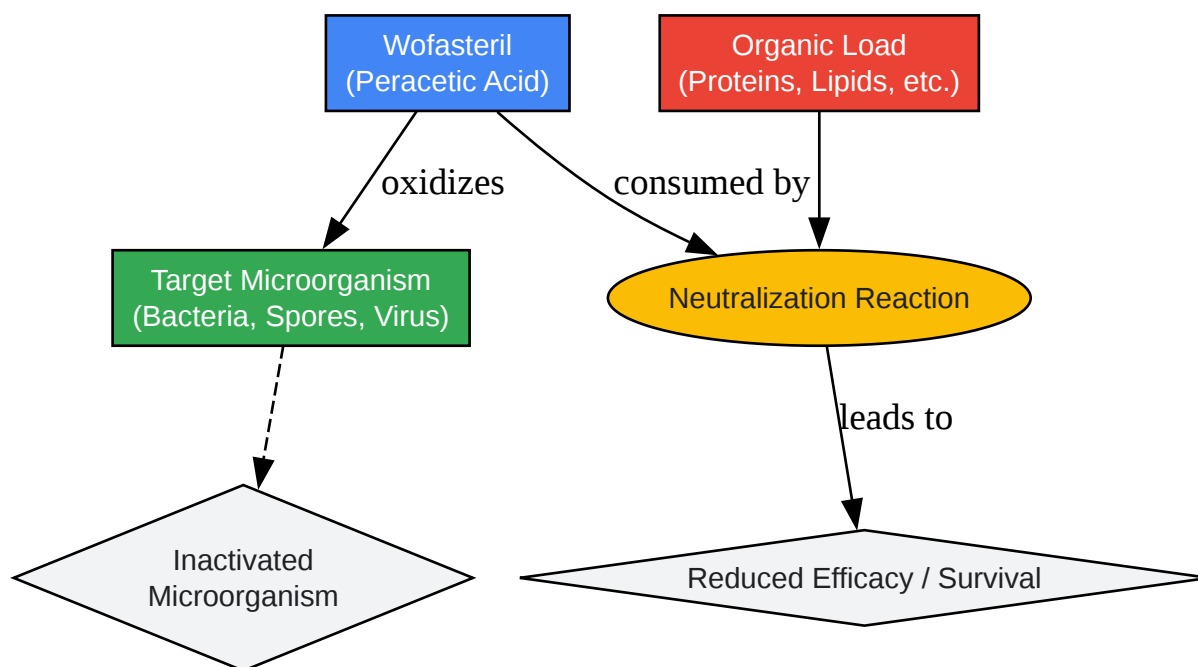
Problem: Reduced or inconsistent disinfectant efficacy in my experiments.

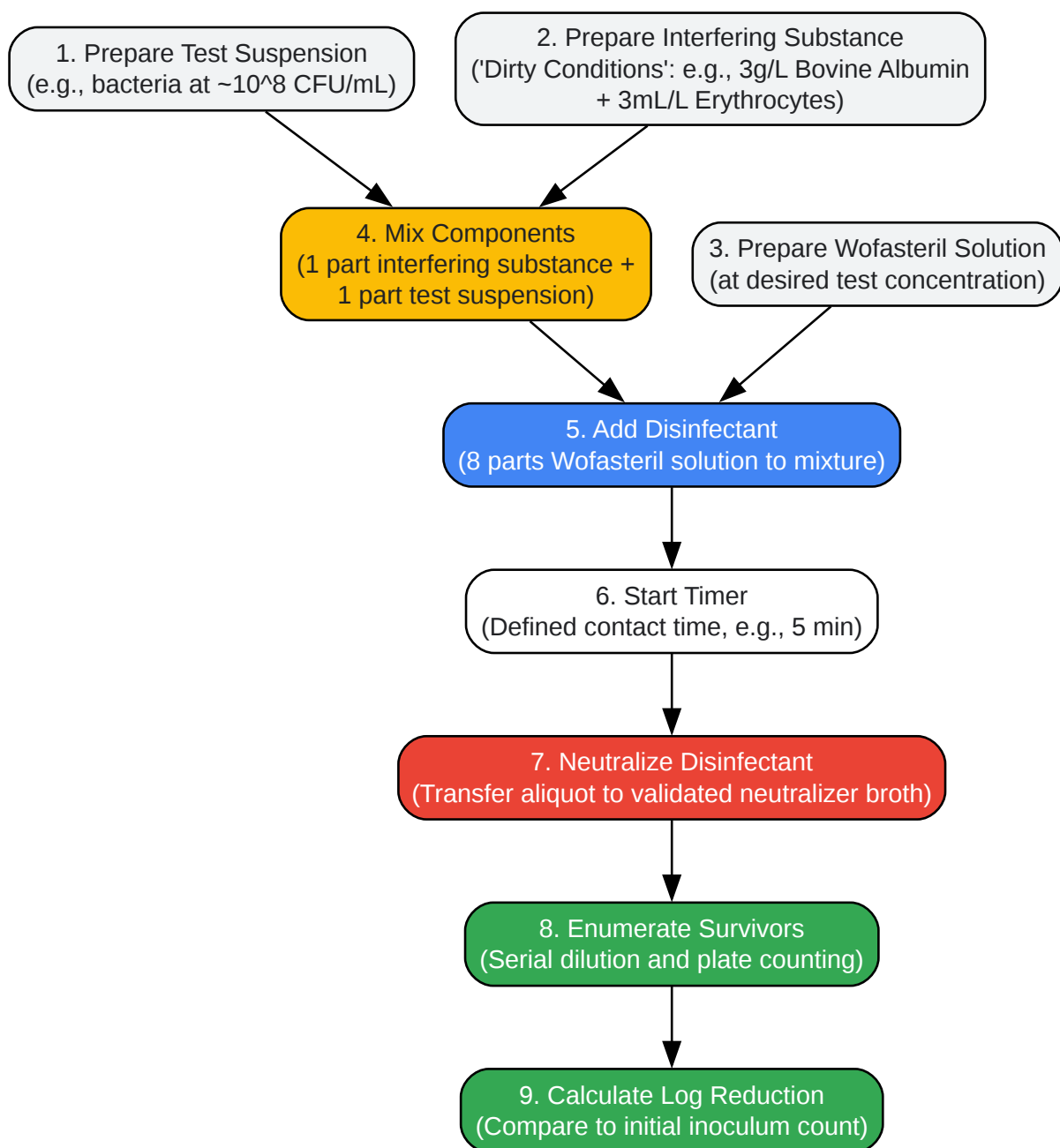
This guide will help you troubleshoot common issues related to the performance of **Wofasteril**, particularly when organic load is a potential factor.

Step 1: Diagnose the Potential Cause

Follow the logical workflow below to identify the root cause of the efficacy failure.







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